

5-trans U-46619: A Technical Guide for the Research Community

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-trans U-46619

Cat. No.: B1257229

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An In-depth Examination of a Thromboxane A2 Analog for Scientific Investigation

Introduction

5-trans U-46619 is a synthetic analog of the endoperoxide prostaglandin H2 (PGH2) and a geometric isomer of the well-characterized thromboxane A2 (TXA2) receptor agonist, U-46619. While U-46619 (the 5-cis isomer) has been extensively studied for its potent effects on platelet aggregation and smooth muscle contraction, research specifically delineating the biological activity of **5-trans U-46619** is limited. It is often found as a minor impurity (2-5%) in commercial preparations of U-46619.^[1] This guide provides a comprehensive overview of the available information on **5-trans U-46619** and leverages the extensive knowledge of its cis-isomer, U-46619, to offer a technical framework for researchers and drug development professionals interested in its potential pharmacological profile.

Chemical and Physical Properties

Property	Value	Reference
Chemical Name	9,11-dideoxy-9 α ,11 α -methanoepoxy-prosta-5E,13E-dien-1-oic acid	[1]
Molecular Formula	C21H34O4	[1]
Molecular Weight	350.5 g/mol	[1]
CAS Number	330796-58-2	[1]

Known Biological Activity of 5-trans U-46619

Direct investigation into the biological effects of **5-trans U-46619** is sparse. The primary reported activity is its role as an inhibitor of prostaglandin E synthase. In one of the few studies that tested it in isolation, **5-trans U-46619** was found to be approximately half as potent as its 5-cis counterpart in inhibiting this enzyme.[1]

Given the limited specific data, much of the potential activity of **5-trans U-46619** is inferred from the well-documented pharmacology of U-46619.

U-46619 (5-cis Isomer) as a Reference Compound

U-46619 is a potent and stable agonist of the thromboxane A2 (TP) receptor.[2][3] Its actions mimic those of the endogenous ligand, thromboxane A2, a key mediator in hemostasis and vascular tone.

Mechanism of Action

U-46619 exerts its effects by binding to and activating TP receptors, which are G-protein coupled receptors (GPCRs). Activation of TP receptors primarily couples to Gq/11 proteins, initiating a downstream signaling cascade.

Key Biological Effects

- **Platelet Aggregation:** U-46619 is a potent inducer of platelet shape change and aggregation. [3]

- Vasoconstriction: It causes contraction of vascular smooth muscle, leading to an increase in blood pressure.[3]
- Bronchoconstriction: Similar to thromboxane A2, U-46619 can induce contraction of airway smooth muscle.

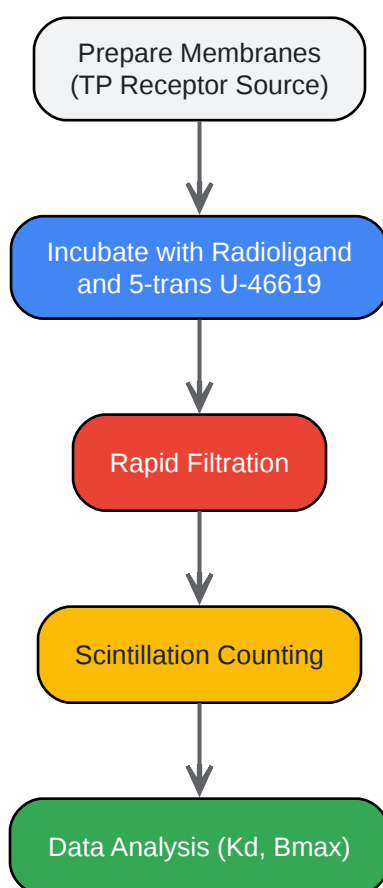
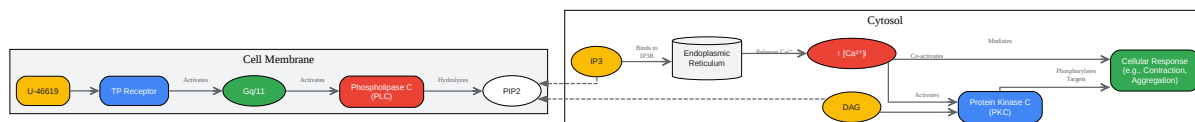
Quantitative Data for U-46619

The following table summarizes key quantitative parameters for the activity of U-46619. This data serves as a critical baseline for comparative studies with the 5-trans isomer.

Parameter	Value	Cell/Tissue Type	Reference
EC50 (TP Receptor Agonism)	0.035 μ M	Not specified	[2]
Kd (High-affinity binding site)	15.5 $\pm$ 2.6 nmol/L	Cultured Vascular Smooth Muscle Cells (WKY rats)	[4]
Kd (Low-affinity binding site)	1.4 $\pm$ 0.5 μ mol/L	Cultured Vascular Smooth Muscle Cells (SHR rats)	[4]

Signaling Pathways of U-46619

The activation of TP receptors by U-46619 triggers several intracellular signaling pathways, primarily revolving around the activation of phospholipase C (PLC) and the mobilization of intracellular calcium.



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- To cite this document: BenchChem. [5-trans U-46619: A Technical Guide for the Research Community]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1257229#5-trans-u-46619-as-a-research-chemical]

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